

Application Note: Stability & Handling of Chlorpromazine N-Oxide Maleic Acid Salt

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Compound of Interest

Compound Name: *Chlorpromazine N-Oxide Maleic Acid Salt*

CAS No.: *18683-80-2*

Cat. No.: *B571473*

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Executive Summary

Chlorpromazine N-Oxide (CPZ-NO) is a critical metabolite of the antipsychotic Chlorpromazine (CPZ). In bioanalytical assays, it serves as a marker for N-oxidation metabolic pathways (mediated by FMO enzymes and CYPs). However, CPZ-NO is chemically labile. It is susceptible to photoreduction (reverting to the parent drug), thermal rearrangement, and isobaric interference with Chlorpromazine Sulfoxide (CPZ-SO).

This guide provides a rigorous, self-validating protocol for the preparation, storage, and analytical verification of CPZ-NO Maleic Acid Salt stock solutions.

Physicochemical Profile & Critical Instability Factors

The Molecule

- Compound: **Chlorpromazine N-Oxide Maleic Acid Salt**

- **Core Instability:** The N-O bond is thermodynamically less stable than the S-O bond found in its sulfoxide isomer.
- **Salt Form:** The maleate salt enhances water solubility compared to the free base, but it introduces hygroscopicity.

The "Isobaric Trap"

A common failure mode in CPZ metabolite quantification is the misidentification of the N-oxide and Sulfoxide forms. Both add exactly one oxygen atom to the parent structure, resulting in identical molecular weights.

Compound	Formula	Monoisotopic Mass (Da)	Stability
Chlorpromazine (Parent)	C ₁₇ H ₁₉ ClN ₂ S	318.09	Moderate (Light Sensitive)
CPZ N-Oxide (Target)	C ₁₇ H ₁₉ ClN ₂ OS	334.09	Low (Redox/Light Sensitive)
CPZ Sulfoxide (Impurity)	C ₁₇ H ₁₉ ClN ₂ OS	334.09	High (Stable Oxidation Product)

Key Insight: Mass Spectrometry (LC-MS) alone cannot distinguish these isomers without specific fragmentation optimization. Chromatographic separation is the only reliable validation method.

Degradation Pathways (Visualized)

The following diagram illustrates the degradation risks during storage. The N-oxide can revert to the parent drug (reduction) or rearrange, while the parent drug can oxidize to the stable sulfoxide.

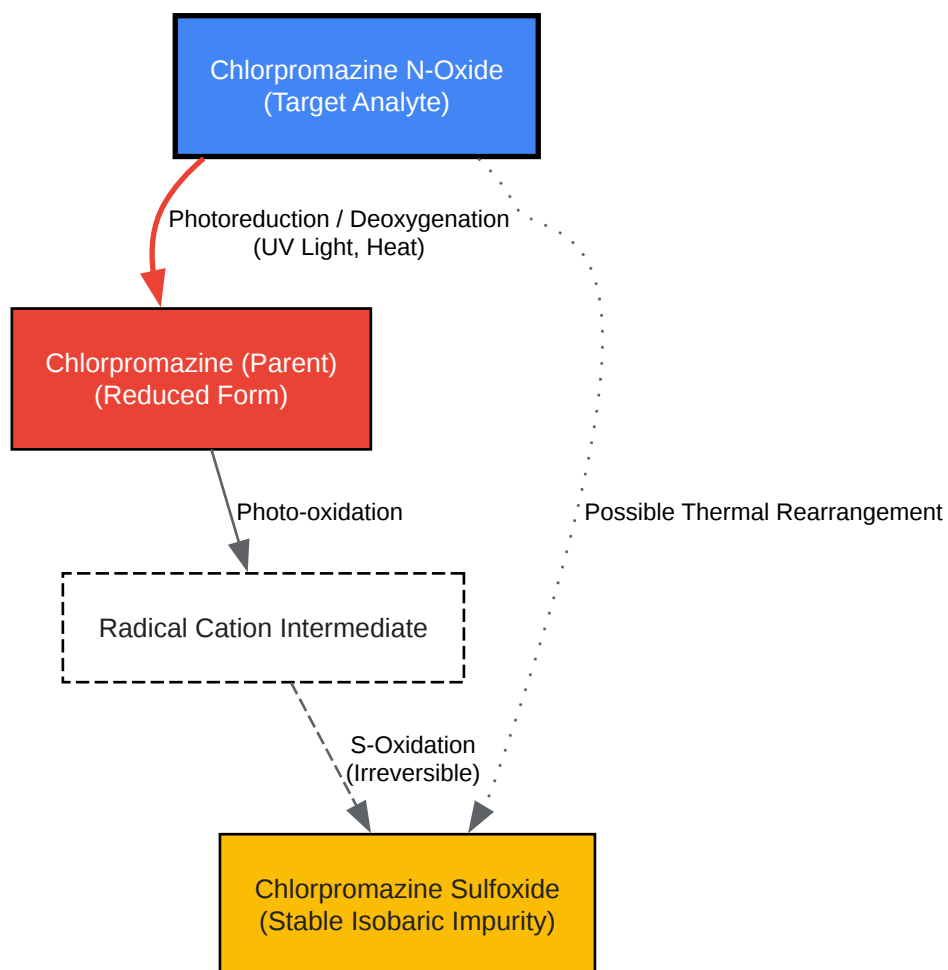


Figure 1: Critical Degradation Pathways of CPZ N-Oxide

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Figure 1: The primary risk is the reversion of N-Oxide to the Parent Drug (Red) via photoreduction, and the formation of the isobaric Sulfoxide (Yellow).

Protocol: Stock Solution Preparation

Objective: Create a 10 mM Stock Solution. Pre-requisites: Amber glassware, Argon/Nitrogen gas, Analytical Balance (0.01 mg precision).

Step 1: Solvent Selection

Do not use water for the primary stock. Aqueous solutions of CPZ-NO are prone to pH-dependent hydrolysis and opalescence (precipitation) over time.

- Primary Solvent: DMSO (Dimethyl Sulfoxide). Anhydrous, $\geq 99.9\%$.
- Why? DMSO stabilizes the dipole of the N-oxide bond and prevents hydrolysis better than protic solvents like Methanol.

Step 2: Mass Correction Calculation

Commercial standards are often the Maleic Acid salt. You must correct for the salt mass to achieve an accurate molarity of the active moiety.

Example:

- MW (CPZ N-Oxide Free Base) ≈ 334.86 g/mol
- MW (Maleic Acid) ≈ 116.07 g/mol
- MW (Salt, 1:1 stoichiometry) ≈ 450.93 g/mol
- Correction Factor: 1.35

Step 3: Dissolution Procedure

- Environment: Dim the lights or use Red/Amber LED lab lighting. Phenothiazines degrade rapidly under standard fluorescent tubes (emission $\sim 400\text{-}500\text{nm}$).
- Weighing: Weigh the target amount of CPZ-NO Maleate into an Amber volumetric flask.
- Solvation: Add DMSO to 80% of volume. Sonicate briefly (max 30 seconds) in a bath not exceeding 25°C . Heat promotes N-oxide decomposition.
- Fill: Dilute to volume with DMSO.
- Inerting: Gently purge the headspace with Argon or Nitrogen for 15 seconds to displace oxygen.
- Aliquot: Immediately dispense into single-use amber HPLC vials (glass preferred over plastic to minimize sorption).

Storage & Stability Matrix

Storage Condition	Expected Stability	Notes
-80°C (DMSO)	12 Months	Recommended. Minimal redox activity.
-20°C (DMSO)	3-6 Months	Acceptable for short-term studies.
4°C (Refrigerated)	< 1 Week	Risk of slow thermal degradation.
Room Temp (Solution)	< 24 Hours	Unsafe. Significant photoreduction risk.
Freeze/Thaw Cycles	Max 3 Cycles	Repeated condensation introduces moisture.

Analytical Validation (QC)

Before using stored stock, you must validate integrity. A simple UV check is insufficient because the Parent and N-oxide have overlapping spectra. You must use HPLC to separate the Isobaric Impurity.

QC Method: HPLC-UV/MS

- Column: C18 End-capped (e.g., Waters XBridge or Phenomenex Kinetex), 3.5 μ m, 150 x 4.6 mm.
- Mobile Phase A: Water + 0.1% Formic Acid (or 10mM Ammonium Acetate for pH stability).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[1\]](#)
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 254 nm (universal) and 300 nm (specific to phenothiazine core).

Validation Logic (Decision Tree)

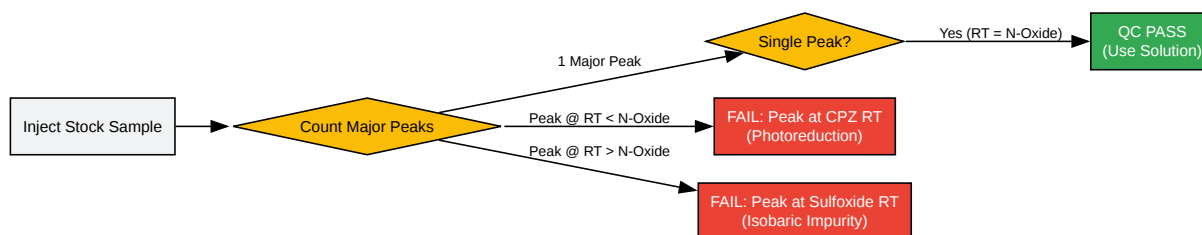


Figure 2: QC Decision Logic for CPZ-NO Stock

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Figure 2: Validation logic. Note that CPZ (Parent) usually elutes LATER than N-oxide in Reverse Phase due to higher lipophilicity, but Sulfoxide elution can vary based on pH. Always run a mix of Parent + N-Oxide to confirm retention times.

Troubleshooting & FAQs

Q: My solution turned pink/reddish.

- Cause: This is the "Pink Phenothiazine" reaction, indicating radical cation formation and oxidation.
- Action: Discard immediately. The stock has undergone significant oxidative degradation.

Q: Can I use Methanol for the stock?

- Answer: Methanol is acceptable for working dilutions (e.g., 100 μ M) used immediately. For long-term stock (10 mM), DMSO is superior because it is aprotic and less likely to facilitate proton-transfer reactions that catalyze N-oxide rearrangement.

Q: How do I distinguish N-Oxide from Sulfoxide if I don't have standards for both?

- Technique: Chemical Reduction Test. Treat a small aliquot with a mild reducing agent (e.g., Titanium(III) chloride or metabisulfite).
 - N-Oxide: Will rapidly reduce to the Parent (CPZ).

- Sulfoxide: Is chemically robust and will not easily reduce under mild conditions.

References

- Metabolic Pathways & Stability
 - Jaworski, T. J., et al. (1988).[2] The metabolism of chlorpromazine N-oxide in the rat. *Xenobiotica*. [Link](#)
 - Mechanism:[3][4][5] Highlights the in vivo reduction of N-oxide back to parent, mirroring in vitro instability.
- Photostability of Phenothiazines
 - Onoue, S., et al. (2008). Photosafety Screening of Phenothiazine Derivatives. *Toxicological Sciences*. [Link](#)
 - Data: Establishes the rapid ROS generation and degradation of the phenothiazine core under UV/VIS light.
- Analytical Separation (Isobaric Interference)
 - Trautwein, C., & Kümmerer, K. (2012).[6] Degradation of the tricyclic antipsychotic drug chlorpromazine... identification by LC-MSn. *Journal of Chromatography B*. [Link](#)
 - Protocol: Provides LC-MS conditions for separ
- General Handling of Light-Sensitive Standards
 - ICH Guideline Q1B.[4][7] Photostability Testing of New Drug Substances and Products. [Link](#)

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Sources

- [1. academic.oup.com \[academic.oup.com\]](#)
- [2. The metabolism of chlorpromazine N-oxide in the rat - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Protection of Light sensitive Drugs - Pharma Manual \[pharmamanual.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Degradation of the tricyclic antipsychotic drug chlorpromazine under environmental conditions, identification of its main aquatic biotic and abiotic transformation products by LC-MSn and their effects on environmental bacteria - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. pharmedevils.com \[pharmedevils.com\]](#)
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